

# Commercial Availability and Technical Guide for 2-Ethylpyrrolidine

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Ethylpyrrolidine

Cat. No.: B092002

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## Introduction

**2-Ethylpyrrolidine**, a substituted pyrrolidine, represents a valuable building block for medicinal chemistry and drug discovery. The pyrrolidine scaffold is a privileged structure found in numerous natural products and FDA-approved drugs, prized for its ability to introduce three-dimensional complexity and favorable physicochemical properties into molecules.<sup>[1]</sup> This technical guide provides a comprehensive overview of the commercial availability of **2-Ethylpyrrolidine**, its chemical properties, synthesis methodologies, and its potential applications in drug development, with a focus on the broader context of 2-alkylpyrrolidines.

## Commercial Availability

**2-Ethylpyrrolidine** and its hydrochloride salt are available from a number of chemical suppliers specializing in research chemicals. The availability, purity, and pricing can vary, and it is recommended to contact the suppliers directly for the most current information. The following table summarizes publicly available data from various suppliers.

Supplier	Product Name	CAS Number	Purity	Available Quantities	Price (USD)
Tyger Scientific Inc.	2-Ethylpyrrolidine	1003-28-7	---	1 g	\$439.20
Synblock	2-Ethylpyrrolidine	1003-28-7	≥ 98%	Contact for details	Contact for details
Pharmaffiliates	2-Ethylpyrrolidine	1003-28-7	High Purity	Contact for details	Contact for details
Guidechem	2-Ethylpyrrolidine	1003-28-7	---	Contact for details	Contact for details

Note: Prices and availability are subject to change. It is recommended to verify the information with the suppliers.

## Chemical and Physical Properties

A summary of the key chemical and physical properties of **2-Ethylpyrrolidine** is presented in the table below. This data is compiled from various chemical databases.<sup>[2]</sup>

Property	Value
Molecular Formula	C <sub>6</sub> H <sub>13</sub> N
Molecular Weight	99.17 g/mol
CAS Number	1003-28-7
Boiling Point	122.1 °C at 760 mmHg
Density	0.81 g/cm <sup>3</sup>
Flash Point	15.5 °C
Refractive Index	1.422
LogP	1.47720

## Experimental Protocols: Synthesis of 2-Alkylpyrrolidines

While a specific, detailed experimental protocol for the synthesis of **2-Ethylpyrrolidine** is not readily available in the public domain, a general method for the synthesis of 2-alkylpyrrolidines has been described in the literature.[3] One common approach involves the cyclization of  $\omega$ -haloamines or the reduction of cyclic imines. Below is a generalized protocol based on the reduction of a cyclic imine precursor.

### General Protocol for the Synthesis of 2-Alkylpyrrolidines via Imine Reduction

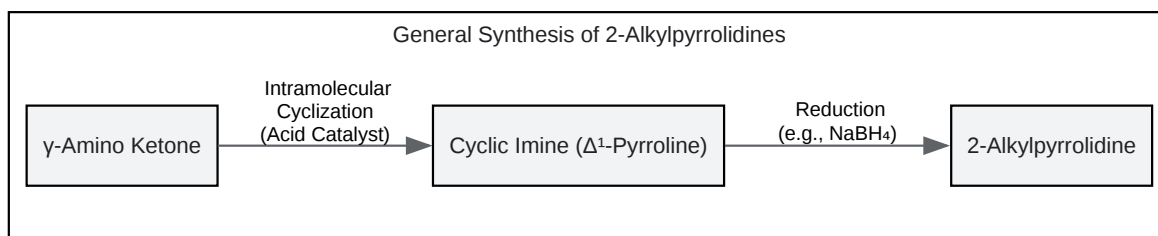
#### Materials:

- Appropriate  $\gamma$ -amino ketone or a precursor that can be converted to a cyclic imine.
- Reducing agent (e.g., sodium borohydride (NaBH<sub>4</sub>), sodium cyanoborohydride (NaBH<sub>3</sub>CN), or catalytic hydrogenation).
- Anhydrous solvent (e.g., methanol, ethanol, or tetrahydrofuran).
- Acid catalyst (for imine formation, e.g., acetic acid).

- Standard laboratory glassware and equipment for organic synthesis.

Procedure:

- **Imine Formation:** The  $\gamma$ -amino ketone is dissolved in an anhydrous solvent. A catalytic amount of acid is added to facilitate the intramolecular cyclization to form the corresponding cyclic imine (a  $\Delta^1$ -pyrroline derivative). The reaction is typically stirred at room temperature or gently heated until the formation of the imine is complete, which can be monitored by techniques such as TLC or GC-MS.
- **Reduction:** The reaction mixture containing the cyclic imine is cooled in an ice bath. The reducing agent is then added portion-wise to control the reaction temperature.
- **Reaction Quench and Work-up:** After the reduction is complete, the reaction is quenched by the slow addition of water or a dilute acid solution. The organic solvent may be removed under reduced pressure.
- **Extraction and Purification:** The aqueous solution is made basic, and the product is extracted with an organic solvent (e.g., diethyl ether or dichloromethane). The combined organic layers are dried over an anhydrous salt (e.g.,  $\text{Na}_2\text{SO}_4$  or  $\text{MgSO}_4$ ), filtered, and the solvent is evaporated. The crude product is then purified by distillation or column chromatography to yield the desired 2-alkylpyrrolidine.



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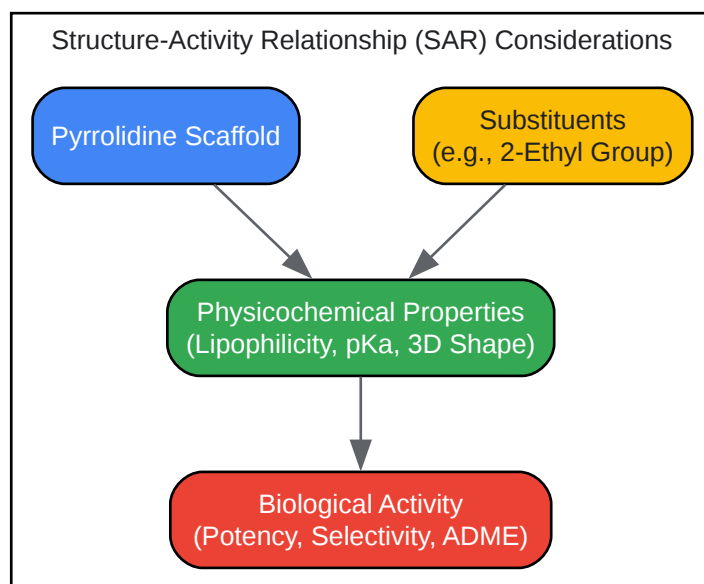
A generalized synthetic workflow for 2-alkylpyrrolidines.

## Role in Drug Development and Biological Activity

The pyrrolidine ring is a cornerstone in medicinal chemistry, with numerous derivatives exhibiting a wide range of biological activities, including anticancer, antibacterial, antiviral, and anti-inflammatory properties.[4][5] While specific biological activity data for **2-Ethylpyrrolidine** is scarce in publicly available literature, the investigation of other 2-alkylpyrrolidine derivatives provides valuable insights into the potential of this structural motif.

For instance, certain 2-alkylpyrrolidine alkaloids have demonstrated significant biological activities, including cytotoxicity and antifungal effects.[4] Furthermore, the introduction of substituents on the pyrrolidine ring can significantly influence the pharmacological profile. Structure-activity relationship (SAR) studies on various pyrrolidine-containing compounds have shown that modifications to the ring and its substituents can modulate binding affinity and selectivity for various biological targets, such as G-protein coupled receptors.[6]

The lipophilicity and three-dimensional shape imparted by the 2-ethyl group can influence a molecule's ability to cross cell membranes and interact with protein binding pockets. These are critical considerations in the design of new therapeutic agents, particularly for central nervous system (CNS) targets where blood-brain barrier penetration is a key factor.[7]



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Logical relationship in drug design involving the pyrrolidine scaffold.

## Conclusion

**2-Ethylpyrrolidine** is a commercially available building block with potential for application in the synthesis of novel bioactive molecules. While direct biological data on this specific compound is limited, the well-established importance of the pyrrolidine scaffold in medicinal chemistry suggests that **2-Ethylpyrrolidine** and its derivatives are of interest for further investigation. This guide provides a foundational resource for researchers and drug development professionals interested in utilizing this compound in their research endeavors.

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Address: 3281 E Guasti Rd  
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